

polyoxyethylene coconut amine aquatic toxicity testing

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Compound Focus: POE (5) coco amine

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Aquatic Toxicity of Polyoxyethylene Amine (POEA)

Polyoxyethylene amine (POEA) is a surfactant commonly used in herbicide formulations like Roundup. The key findings from aquatic toxicity studies are summarized below.

Toxicity to Various Aquatic Organisms The table below compares the acute toxicity of technical-grade glyphosate, its formulations, and POEA to different aquatic organisms, expressed as IC50 or LC50 (the concentration that causes an effect on or kills 50% of the test population). Higher values indicate lower toxicity [1].

Test Organism	Trophic Level Represented	Glyphosate Acid (mg AE/L)	IPA Salt of Glyphosate (mg AE/L)	Roundup (mg AE/L)	POEA (mg AE/L)
<i>Vibrio fischeri</i> (Microtox bacterium)	Decomposer	>100	>100	23.5 - 29.5	Not Specified
<i>Tetrahymena pyriformis</i> (Protozoan)	Consumer	>100	>100	23.5 - 29.5	Not Specified

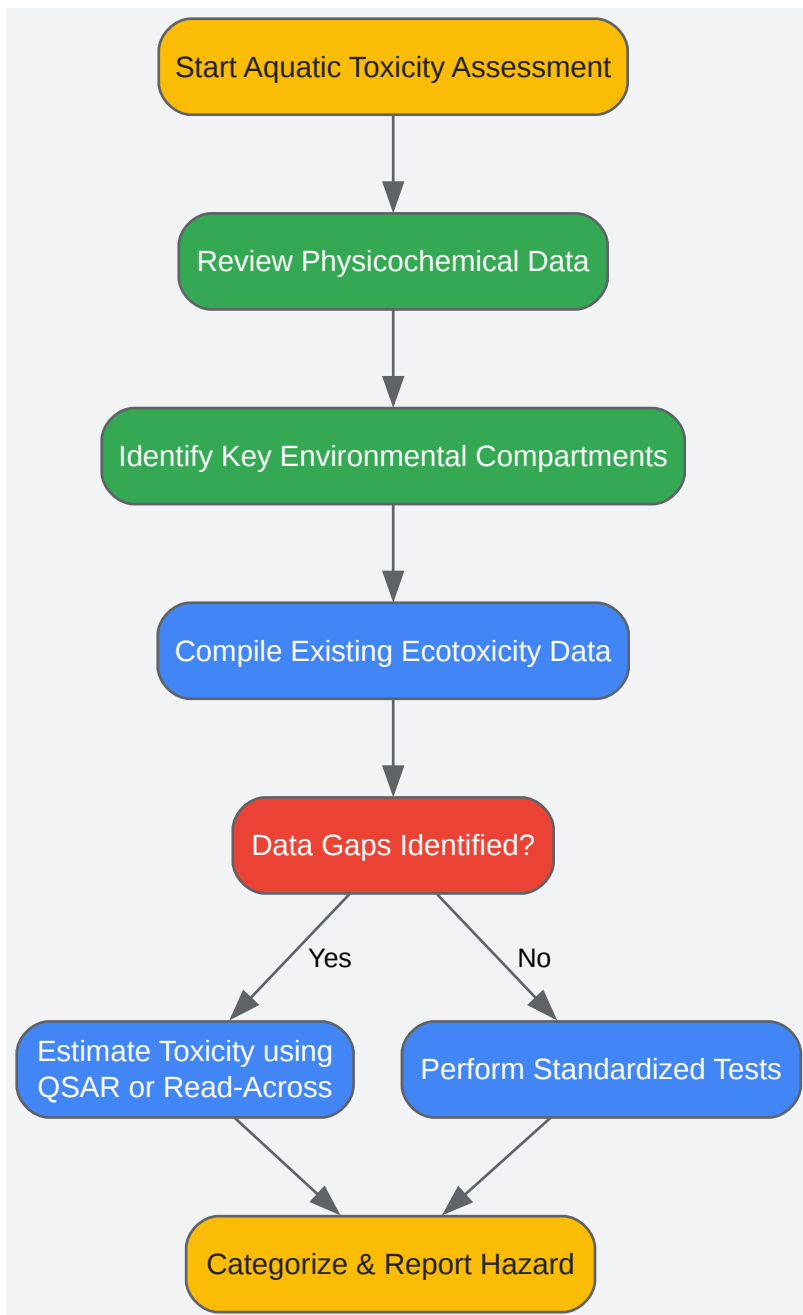
Test Organism	Trophic Level Represented	Glyphosate Acid (mg AE/L)	IPA Salt of Glyphosate (mg AE/L)	Roundup (mg AE/L)	POEA (mg AE/L)
<i>Selenastrum capricornutum</i> (Microalgae)	Primary Producer	7.8 - 140	7.8 - 140	1.3 - 5.6	Not Specified
<i>Skeletonema costatum</i> (Microalgae)	Primary Producer	7.8 - 140	7.8 - 140	1.3 - 5.6	Not Specified
<i>Ceriodaphnia dubia</i> (Crustacean)	Primary Consumer	6.8 - 140	6.8 - 140	2.8 - 5.6	Not Specified
<i>Acartia tonsa</i> (Crustacean)	Primary Consumer	6.8 - 140	6.8 - 140	2.8 - 5.6	Not Specified

Key Findings on POEA:

- **Relative Toxicity:** POEA was identified as the primary contributor to the acute toxicity of Roundup formulations, accounting for **over 86% of the toxicity** in most tested organisms except photosynthetic microalgae [1].
- **Species Sensitivity:** **Crustaceans and microalgae** were found to be 4-5 times more sensitive to Roundup (and by extension, POEA) than bacteria and protozoa [1].
- **Mechanistic Insights:** A study on freshwater fish (*Prochilodus lineatus*) revealed that POEA can cause **genotoxic effects** (DNA damage), oxidative stress, hemolysis (destruction of red blood cells), and physiological imbalances, even at low concentrations (0.15 mg/L) after 24 hours of exposure [2].

Standard Aquatic Toxicity Testing Protocols

For reliable and regulatory-accepted data, toxicity tests should follow standardized guidelines. The following diagram outlines the general workflow for assessing aquatic toxicity, based on frameworks from the European Union Reference Laboratory for alternatives to animal testing (EURL ECVAM) [3].



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Standardized Test Methods The following table details the core organisms and standardized test methods required for a comprehensive assessment, as stipulated by regulations like REACH in the EU [3].

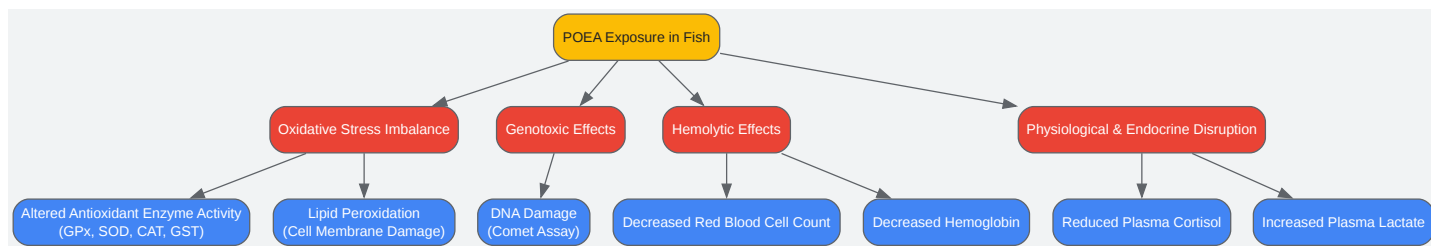
Trophic Level	Example Organisms	Standard Test Guidelines	Common Endpoints
Primary Producers	Freshwater algae (e.g., <i>Selenastrum</i>), Marine algae (e.g., <i>Skeletonema</i>)	OECD TG 201	EC50 (Growth inhibition)
Primary Consumers	Crustaceans (e.g., <i>Daphnia magna</i> , <i>Ceriodaphnia dubia</i>)	OECD TG 202 (Acute), OECD TG 211 (Chronic)	LC50/EC50 (Acute), NOEC/LOEC/ECx (Chronic)
Secondary Consumers	Fish (e.g., Zebrafish, Rainbow Trout)	OECD TG 203 (Acute), OECD TG 210 (Chronic, Early-life stage)	LC50 (Acute), NOEC/LOEC (Chronic)
Alternative Vertebrate Test	Zebrafish Embryo	OECD TG 236	LC50 (Lethality after 96h)

Notes on Testing Strategies:

- **Acute vs. Chronic:** **Acute toxicity** testing is a basic requirement, while **chronic testing** may be required if acute tests indicate a risk or long-term exposure is expected [3].
- **Fish Testing Alternatives:** The **Threshold Approach** can reduce fish use by first testing on more sensitive algae and invertebrates. The **Zebrafish Embryo Acute Toxicity Test** (OECD TG 236) is a recognized alternative to using adult fish [3].
- **Environmental Factors:** The toxicity of formulations can be influenced by environmental conditions. For example, the toxicity of Roundup to *Ceriodaphnia dubia* increased with higher pH and suspended sediment concentrations [1].

Mechanisms of Toxicity and Key Considerations

The adverse effects of POEA on aquatic life are complex. The diagram below synthesizes the key mechanisms identified in fish, based on a study by [2].



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Considerations for Your Comparison Guide:

- **Formulation vs. Ingredient:** The high toxicity of POEA in formulations suggests that assessing the final product is as important as testing the active ingredient alone [1] [2].
- **Metabolites and Degradants:** The environmental persistence of the chemical and the toxicity of its breakdown products should be considered [4].
- **Data Gaps:** The search results lack specific quantitative data on the aquatic toxicity of **cocoamine polyoxyethylene ether** with varying EO units (like AC1202 or AC1215). The data for POEA, which is a related polyoxyethylene amine, provides a useful proxy but is not a perfect substitute [5] [6].

How to Proceed with Your Comparison

Since direct comparative data for polyoxyethylene coconut amine is limited in the public domain, here are steps you can take:

- **Conduct Laboratory Testing:** Follow the standardized OECD or EPA test guidelines cited above to generate your own comparative toxicity data for the specific variants you are evaluating.
- **Utilize QSAR Models:** Employ Quantitative Structure-Activity Relationship (QSAR) software to estimate toxicity based on the chemical structure, which can help prioritize chemicals for testing [4].
- **Consult Chemical Databases:** Search specialized toxicology databases (e.g., ECOTOX from the EPA) for more specific data on polyoxyethylene amines.

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